

An In-depth Technical Guide to Poly(ethylene glycol) diacrylate (PEGDA)

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Compound of Interest

Compound Name: Bis-acrylate-PEG5

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of poly(ethylene glycol) diacrylate (PEGDA), a versatile hydrogel-forming polymer widely utilized in biomedical research and drug development. It covers its fundamental properties, experimental applications, and its role as a scaffold in influencing cellular behavior.

Nomenclature and Synonyms

Poly(ethylene glycol) diacrylate is known by a variety of names in scientific literature and commercial products. Understanding these synonyms is crucial for comprehensive literature searches and material sourcing.

Primary Name	Poly(ethylene glycol) diacrylate
Abbreviation	PEGDA
IUPAC Name	Poly(oxy-1,2-ethanediyl), α -(1-oxo-2-propen-1-yl)- ω -[(1-oxo-2-propen-1-yl)oxy]-
CAS Number	26570-48-9
Common Synonyms	PEG diacrylate, Polyethylene glycol, diacrylate, PEG-DA

Physicochemical Properties

The properties of PEGDA and the resulting hydrogels are highly tunable and primarily dependent on the molecular weight (MW) of the PEG backbone and the concentration of the polymer in solution. These parameters directly influence the crosslinking density of the hydrogel, which in turn dictates its mechanical and physical characteristics.

Mechanical Properties

The mechanical environment perceived by cells is a critical factor in tissue engineering and drug screening applications. The stiffness of PEGDA hydrogels can be tailored to mimic a wide range of biological tissues.

PEGDA MW (Da)	Concentration (w/v %)	Compressive Modulus (kPa)	Shear Modulus (kPa)
3400	10	30	-
3400	20	110	-
6000	5	-	3.4 ± 0.3
6000	10	-	19.3 ± 1.5
6000	20	-	102.6 ± 18.5
10000	10	90	-

Note: The exact values can vary depending on the specific experimental conditions, such as the photoinitiator concentration and UV light intensity.

Swelling and Degradation Properties

The swelling ratio indicates the amount of water a hydrogel can absorb, which affects nutrient and drug diffusion. The degradation of PEGDA hydrogels is primarily due to the hydrolysis of the acrylate ester linkages.

PEGDA MW (Da)	Concentration (w/v %)	Swelling Ratio (q)	Degradation Notes
3400	10	~15-20	Slower degradation
10000	10	~25-35	Faster degradation
20000	10	~35-45	Rapid degradation

Experimental Protocols

PEGDA Hydrogel Synthesis via Photopolymerization

This protocol describes the fabrication of PEGDA hydrogels using a common photo-crosslinking method.

Materials:

- Poly(ethylene glycol) diacrylate (PEGDA) of desired molecular weight
- Photoinitiator (e.g., Irgacure 2959, LAP)
- Phosphate-buffered saline (PBS) or cell culture medium
- UV light source (365 nm)

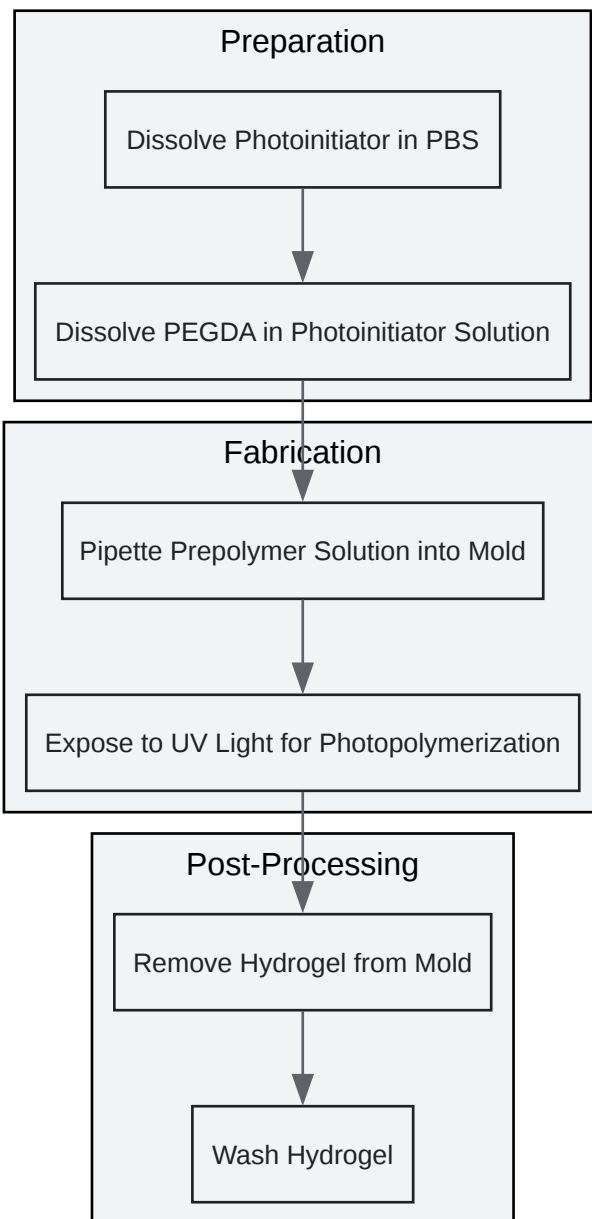
Procedure:

- Prepare a stock solution of the photoinitiator in PBS. For Irgacure 2959, a common concentration is 0.5% (w/v).
- Dissolve the desired amount of PEGDA in the photoinitiator solution to achieve the target polymer concentration (e.g., 10% w/v). Ensure complete dissolution by gentle vortexing or stirring.
- Pipette the PEGDA prepolymer solution into a mold of the desired shape and dimensions.
- Expose the prepolymer solution to UV light. The exposure time and intensity will depend on the photoinitiator concentration, the volume of the solution, and the desired crosslinking

density. A typical exposure might be 5-10 minutes at 5-10 mW/cm².

- After polymerization, carefully remove the hydrogel from the mold.
- Wash the hydrogel extensively with PBS or culture medium to remove any unreacted components.

Experimental Workflow: PEGDA Hydrogel Synthesis



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Caption: Workflow for PEGDA hydrogel synthesis via photopolymerization.

Characterization of Hydrogel Properties

Swelling Ratio Measurement:

- Record the initial weight of the hydrated hydrogel (W_s).
- Lyophilize or oven-dry the hydrogel until a constant weight is achieved to obtain the dry weight (W_d).
- Calculate the swelling ratio (q) as $q = W_s / W_d$.

Mechanical Testing (Compressive Modulus):

- Place a cylindrical hydrogel sample of known dimensions on the platform of a mechanical tester.
- Apply a compressive strain at a constant rate.
- Record the resulting stress.
- The compressive modulus is calculated from the linear region of the stress-strain curve.

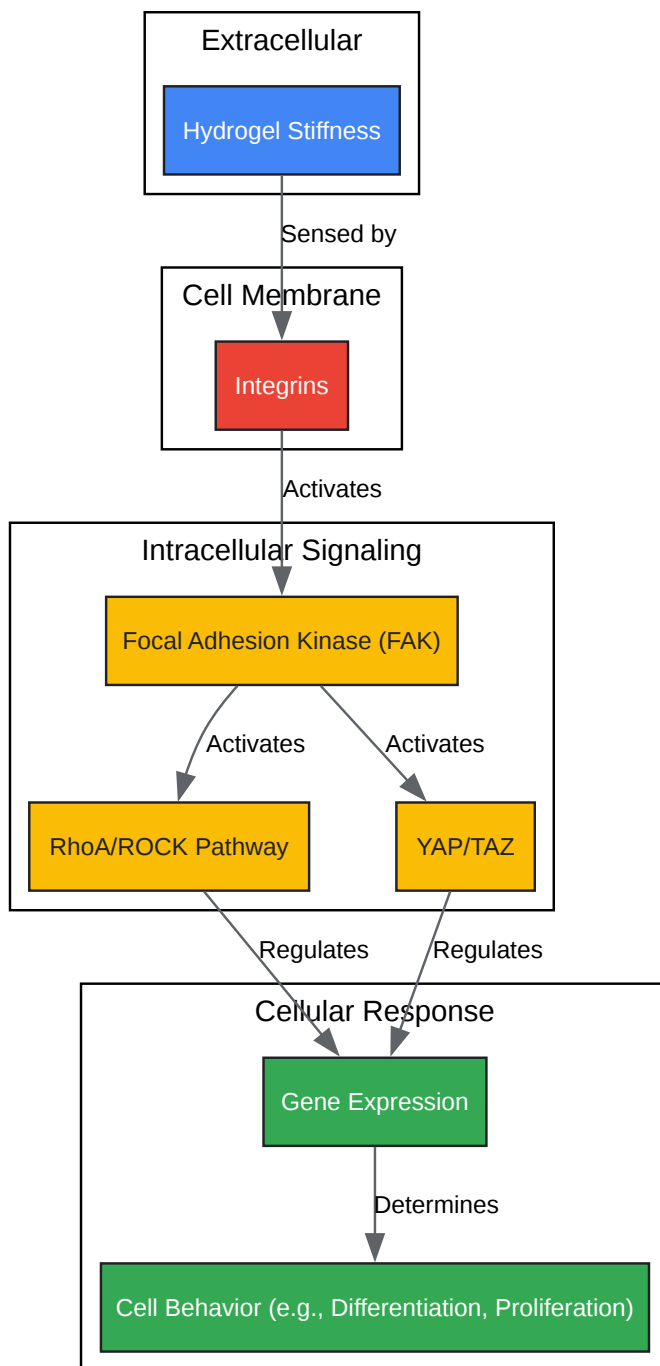
Role in Cell Signaling

While PEGDA itself is considered biologically inert, the physical properties of the hydrogel scaffold, particularly its stiffness, can profoundly influence cell behavior through mechanotransduction.

Mechanotransduction via Hydrogel Stiffness

The stiffness of the extracellular matrix (ECM) is a key regulator of cell fate, influencing processes such as proliferation, differentiation, and migration. Cells sense matrix stiffness through integrin-based focal adhesions, which triggers intracellular signaling cascades.

Mechanotransduction Signaling Pathway

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Caption: Influence of hydrogel stiffness on mechanotransduction pathways.

High stiffness environments tend to promote the nuclear localization of transcriptional regulators like YAP/TAZ, leading to the expression of genes associated with a more contractile and proliferative phenotype. Conversely, softer substrates often result in cytoplasmic localization of YAP/TAZ, promoting different cellular fates.

Controlled Release of Signaling Molecules

PEGDA hydrogels are excellent vehicles for the controlled release of growth factors and other bioactive molecules. The release kinetics can be tuned by altering the crosslinking density of the hydrogel. This allows for the sustained presentation of signaling cues to encapsulated or surrounding cells, thereby directing their behavior over time. For instance, the release of Vascular Endothelial Growth Factor (VEGF) from a PEGDA hydrogel can be used to promote angiogenesis in tissue engineering applications.[1]

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References

- 1. Growth Factor Binding Peptides in Poly (Ethylene Glycol) Diacrylate (PEGDA)-Based Hydrogels for an Improved Healing Response of Human Dermal Fibroblasts - PMC [pmc.ncbi.nlm.nih.gov]
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